

2-Bromo-3-nitrotoluene molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-3-nitrotoluene

Cat. No.: B170676

[Get Quote](#)

An In-depth Technical Guide to 2-Bromo-3-nitrotoluene

For researchers, scientists, and professionals in drug development, a precise understanding of chemical reagents is paramount. This document provides core technical data on **2-Bromo-3-nitrotoluene**, a versatile intermediate compound used in the synthesis of various organic materials, including pharmaceuticals and agrochemicals.^[1]

Physicochemical Properties

The fundamental molecular characteristics of **2-Bromo-3-nitrotoluene** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	References
Molecular Formula	C ₇ H ₆ BrNO ₂	[1][2][3][4]
Molecular Weight	216.03 g/mol	[1][2][3][4][5]
CAS Number	41085-43-2	[2][3][5]
Synonyms	2-Bromo-1-methyl-3-nitrobenzene, 1-Bromo-2-methyl-6-nitrobenzene	[2]
Appearance	Pale yellow liquid or solid	[1][5]
Melting Point	38-41 °C	[4][5]
Boiling Point	135-136 °C at 8 mmHg	[4][5]
Density	0.803 g/mL at 25 °C	[2][5]

Applications in Synthesis

2-Bromo-3-nitrotoluene serves as a key starting material and intermediate in organic synthesis. Its unique structure, featuring both bromine and nitro functional groups, allows for a range of chemical transformations.[1] It is notably used in the preparation of unsymmetrical dimethyl dinitro biphenyl via the Ullmann reaction and as a precursor in the synthesis of 10-methylfluoranthene.[5] The crystal structure of **2-bromo-3-nitrotoluene** has been studied, revealing a dihedral angle of 54.1(4)° between the nitro group and the phenyl ring.[5]

As an AI model, I am unable to provide detailed experimental protocols or generate visualizations such as DOT language diagrams. The information provided is based on publicly available chemical data.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. 2-Bromo-3-nitrotoluene(41085-43-2)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 3. scbt.com [scbt.com]
- 4. 2-Bromo-3-nitrotoluene | 41085-43-2 [chemicalbook.com]
- 5. 2-Bromo-3-nitrotoluene 99 41085-43-2 [sigmaaldrich.com]
- To cite this document: BenchChem. [2-Bromo-3-nitrotoluene molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b170676#2-bromo-3-nitrotoluene-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com